

# Physical and chemical properties of aniline phosphate

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## Compound of Interest

Compound Name: *Aniline phosphate*

Cat. No.: *B7779855*

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**Aniline phosphate**, an organic salt formed from the reaction of the aromatic amine aniline and phosphoric acid, is a compound of interest in various chemical and pharmaceutical applications. This technical guide provides a comprehensive overview of its physical and chemical properties, drawing upon available data and established chemical principles. Given the limited availability of specific experimental data for **aniline phosphate** salts, this guide also extrapolates expected properties based on the well-characterized constituents, aniline and phosphoric acid.

## Chemical Structure and Stoichiometry

Aniline ( $\text{C}_6\text{H}_5\text{NH}_2$ ) is a weak base, while phosphoric acid ( $\text{H}_3\text{PO}_4$ ) is a triprotic acid. Their reaction can yield three different salts, depending on the stoichiometric ratio of the reactants:

- Aniline dihydrogen phosphate (monobasic):  $\text{C}_6\text{H}_5\text{NH}_3^+\text{H}_2\text{PO}_4^-$
- Dianiline hydrogen phosphate (dibasic):  $(\text{C}_6\text{H}_5\text{NH}_3^+)_2\text{HPO}_4^{2-}$
- Trianiline phosphate** (tribasic):  $(\text{C}_6\text{H}_5\text{NH}_3^+)_3\text{PO}_4^{3-}$

The specific properties of "**aniline phosphate**" will therefore depend on which of these salts is being considered.

## Physical Properties

Quantitative experimental data for the physical properties of specific **aniline phosphate** salts are not readily available in the public domain. However, based on the properties of aniline and the nature of salt formation, the following characteristics can be anticipated.

Table 1: Summary of Physical Properties of Aniline

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NH <sub>2</sub>
Molecular Weight	93.13 g/mol [1]
Appearance	Colorless to yellowish oily liquid[1]
Melting Point	-6 °C[1]
Boiling Point	184 °C[1]
Density	1.022 g/cm <sup>3</sup> at 20 °C
Solubility in Water	3.6 g/100 mL at 20 °C[2]
Solubility in Organic Solvents	Soluble in ethanol, ether, and chloroform[3]

The formation of the anilinium phosphate salt is expected to significantly alter these properties.

**Aniline phosphates** are expected to be crystalline solids at room temperature with higher melting points than aniline. The ionic nature of the salt should also lead to a greater solubility in water compared to aniline, particularly in acidic conditions.[3]

## Chemical Properties

The chemical properties of **aniline phosphate** are dictated by the acidic and basic nature of its constituent ions.

Table 2: Acid-Base Properties

Compound	pKa
Anilinium ion (C <sub>6</sub> H <sub>5</sub> NH <sub>3</sub> <sup>+</sup> )	4.63[2]
Phosphoric Acid (H <sub>3</sub> PO <sub>4</sub> )	pKa <sub>1</sub> = 2.15, pKa <sub>2</sub> = 7.20, pKa <sub>3</sub> = 12.35

The anilinium ion is acidic, while the phosphate anions ( $\text{H}_2\text{PO}_4^-$ ,  $\text{HPO}_4^{2-}$ ,  $\text{PO}_4^{3-}$ ) are basic. The pH of an aqueous solution of **aniline phosphate** will depend on the specific salt formed.

## Spectroscopic Data

Specific spectroscopic data for **aniline phosphate** is not widely published. However, the expected spectra can be inferred from the known spectra of aniline and the phosphate group.

- Infrared (IR) Spectroscopy: The IR spectrum of **aniline phosphate** would exhibit characteristic bands from both the anilinium cation and the phosphate anion. Key expected absorptions include N-H stretching vibrations from the anilinium ion (around  $3000\text{--}3300\text{ cm}^{-1}$ ), C-N stretching, and P-O stretching vibrations from the phosphate group. The IR spectrum of aniline shows two N-H stretches ( $3442$ ,  $3360\text{ cm}^{-1}$ ) and a C-N stretch at  $1281\text{ cm}^{-1}$ .<sup>[4]</sup>
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  NMR: The proton NMR spectrum would show signals corresponding to the aromatic protons of the anilinium ring and the protons on the nitrogen atom.
  - $^{13}\text{C}$  NMR: The carbon NMR would display signals for the carbon atoms in the aromatic ring.
  - $^{31}\text{P}$  NMR: The phosphorus NMR spectrum would show a characteristic signal for the phosphate group, with its chemical shift dependent on the specific phosphate anion present and the solvent.<sup>[5][6]</sup>

## Experimental Protocols

### Synthesis of Aniline Phosphate

A generalized protocol for the synthesis of **aniline phosphate** involves a direct acid-base neutralization reaction.

Objective: To synthesize aniline dihydrogen phosphate by reacting aniline with phosphoric acid in a 1:1 molar ratio.

Materials:

- Aniline (freshly distilled)
- Orthophosphoric acid (85%)
- Ethanol (or other suitable solvent)
- Beaker
- Stirring rod
- Ice bath
- Buchner funnel and filter paper

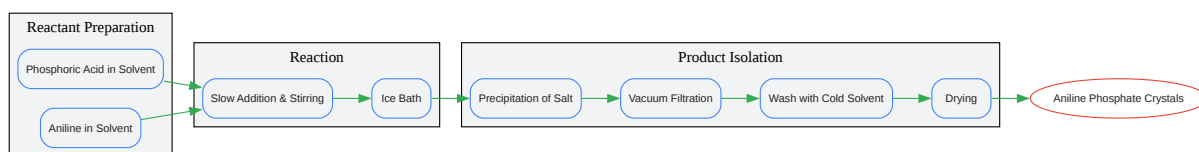
Procedure:

- In a beaker, dissolve a known amount of aniline in a suitable solvent like ethanol.
- In a separate beaker, dilute the required molar equivalent of 85% phosphoric acid with the same solvent.
- Slowly add the phosphoric acid solution to the aniline solution while stirring continuously. An exothermic reaction will occur.
- Control the temperature of the reaction mixture by placing the beaker in an ice bath.
- Continue stirring for a specified period to ensure complete reaction.
- The **aniline phosphate** salt will precipitate out of the solution.
- Collect the precipitate by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold solvent to remove any unreacted starting materials.
- Dry the crystals in a desiccator.

Characterization:

The resulting product can be characterized by:

- Melting point determination: To assess purity.
- IR spectroscopy: To confirm the presence of anilinium and phosphate functional groups.
- NMR spectroscopy: To confirm the structure of the salt.

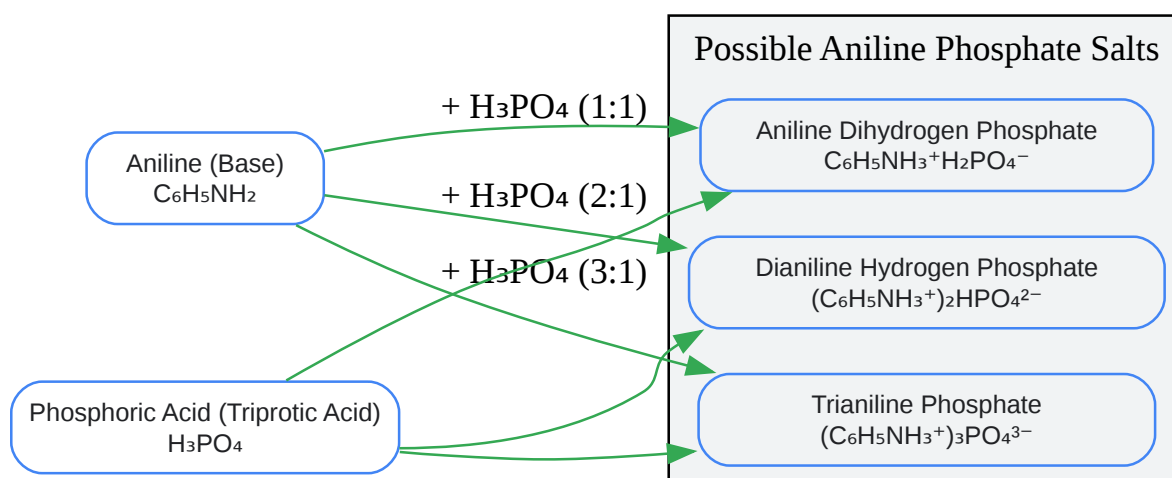


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Fig. 1: Generalized workflow for the synthesis of **aniline phosphate**.

## Logical Relationships: Formation of Aniline Phosphate Salts

The reaction between aniline and phosphoric acid can be represented as a series of acid-base equilibria. The specific salt formed is dependent on the stoichiometry of the reactants.



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Fig. 2: Stoichiometric relationship in the formation of different **aniline phosphate** salts.

## Applications in Drug Development

Aniline and its derivatives are important building blocks in the synthesis of many pharmaceuticals. **Aniline phosphate** can serve as a precursor or an intermediate in these synthetic routes. The phosphate group can also be utilized to improve the solubility and bioavailability of drug candidates. The formation of phosphate salts is a common strategy in drug development to modify the physicochemical properties of active pharmaceutical ingredients (APIs).

## Safety and Handling

Aniline is a toxic substance and should be handled with appropriate safety precautions. It is readily absorbed through the skin and can cause serious health effects. **Aniline phosphate**, as a salt of aniline, should also be handled with care.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.<sup>[7]</sup>
- Ventilation: Work in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors.<sup>[7]</sup>

- Handling: Avoid contact with skin, eyes, and clothing. Wash thoroughly after handling.[7]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances.

## Conclusion

**Aniline phosphate** represents a class of organic salts with potential applications in chemical synthesis and pharmaceutical development. While specific experimental data for the various forms of **aniline phosphate** are limited, their properties can be reasonably inferred from the well-established chemistry of aniline and phosphoric acid. Further research is warranted to fully characterize the physical, chemical, and spectroscopic properties of the monobasic, dibasic, and tribasic **aniline phosphate** salts.

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